

# Preparation of Solvent Red 135 Stock Solutions for Laboratory Use

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## Compound of Interest

Compound Name: Solvent Red 135

Cat. No.: B034295

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## Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation of **Solvent Red 135** stock solutions for use in various laboratory applications, including fluorescence microscopy and as a coloring agent in polymer-based research and drug delivery systems.

## Introduction

**Solvent Red 135** is a fluorescent dye with a distinctive red-orange emission. Due to its high thermal stability and solubility in organic solvents, it is widely utilized in the plastics industry and is gaining traction in research and development for applications such as polymer labeling, drug encapsulation studies, and as a fluorescent probe. Proper preparation of stock solutions is critical to ensure experimental reproducibility and accuracy. This document outlines the necessary procedures for preparing stable and reliable **Solvent Red 135** stock solutions.

## Physicochemical and Safety Data

A comprehensive understanding of the properties and safety considerations of **Solvent Red 135** is essential before handling.

Table 1: Physicochemical Properties of **Solvent Red 135**

Property	Value	Reference
Molecular Formula	C <sub>18</sub> H <sub>6</sub> Cl <sub>4</sub> N <sub>2</sub> O	[1][2]
Molecular Weight	408.06 g/mol	[1][2]
Appearance	Bright red powder	[2][3]
Melting Point	308 - 310 °C	[4]
Solubility in Water	Insoluble	[2][3]

Table 2: Solubility of **Solvent Red 135** in Common Organic Solvents at 20°C

Solvent	Solubility (g/L)	Reference
Acetone	0.2	[5]
Butyl Acetate	0.2	[5]
Dichloromethane	0.3	[5]
Ethyl Alcohol	0.1	[5]
Methylbenzene	0.6	[5]
Dimethyl Sulfoxide (DMSO)	Soluble (quantitative data not specified)	[6]

Table 3: Safety Information for **Solvent Red 135**

Hazard	Description	Precautionary Measures
Handling	Avoid inhalation of dust and contact with skin and eyes.	Work in a well-ventilated area or fume hood. Wear appropriate personal protective equipment (PPE).
Personal Protective Equipment	Safety goggles, gloves, lab coat.	Ensure proper fit and inspect before use.
Storage of Powder	Store in a cool, dry, well-ventilated place away from incompatible materials such as strong oxidizing agents.	Keep container tightly closed and protected from light.
First Aid (Skin Contact)	Wash off with soap and plenty of water.	Seek medical attention if irritation develops.
First Aid (Eye Contact)	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	
First Aid (Ingestion)	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.	Consult a physician.
First Aid (Inhalation)	Move person into fresh air. If not breathing, give artificial respiration.	Consult a physician.

## Experimental Protocols

The following protocols provide a step-by-step guide for the preparation of **Solvent Red 135** stock solutions. Dimethyl sulfoxide (DMSO) is a recommended solvent due to its high solvating power for many organic compounds and its miscibility with aqueous media used in many biological applications.

## Materials and Equipment

- **Solvent Red 135** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flasks (various sizes)
- Pipettes and pipette tips
- Vortex mixer
- Sonicator (optional)
- Amber glass vials or polypropylene tubes for storage
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

## Protocol for Preparation of a 1 mg/mL Stock Solution in DMSO

This protocol describes the preparation of a 1 mg/mL stock solution, a common starting concentration for many laboratory applications.

- Preparation:
  - Ensure all glassware is clean and dry.
  - Don appropriate PPE.
- Weighing **Solvent Red 135**:
  - Tare the analytical balance with a clean weighing paper or boat.
  - Carefully weigh out the desired amount of **Solvent Red 135** powder (e.g., 1 mg).

- Dissolution:
  - Transfer the weighed powder to a clean, appropriately sized volumetric flask (e.g., 1 mL for a 1 mg/mL solution).
  - Add a small amount of DMSO to the flask to wet the powder.
  - Bring the volume up to the mark with DMSO.
  - Cap the flask and vortex thoroughly for 1-2 minutes to ensure complete dissolution.
  - If the powder does not fully dissolve, sonicate the solution for 5-10 minutes.
- Storage:
  - Aliquot the stock solution into smaller, single-use amber glass vials or polypropylene tubes to avoid repeated freeze-thaw cycles.<sup>[7][8]</sup>
  - Store the aliquots at -20°C, protected from light.<sup>[1][7]</sup>
  - Properly stored, DMSO stock solutions of many fluorescent dyes are stable for several months.<sup>[9]</sup>

## Protocol for Preparation of a 10 mM Stock Solution in DMSO

For applications requiring molar concentrations, this protocol outlines the preparation of a 10 mM stock solution.

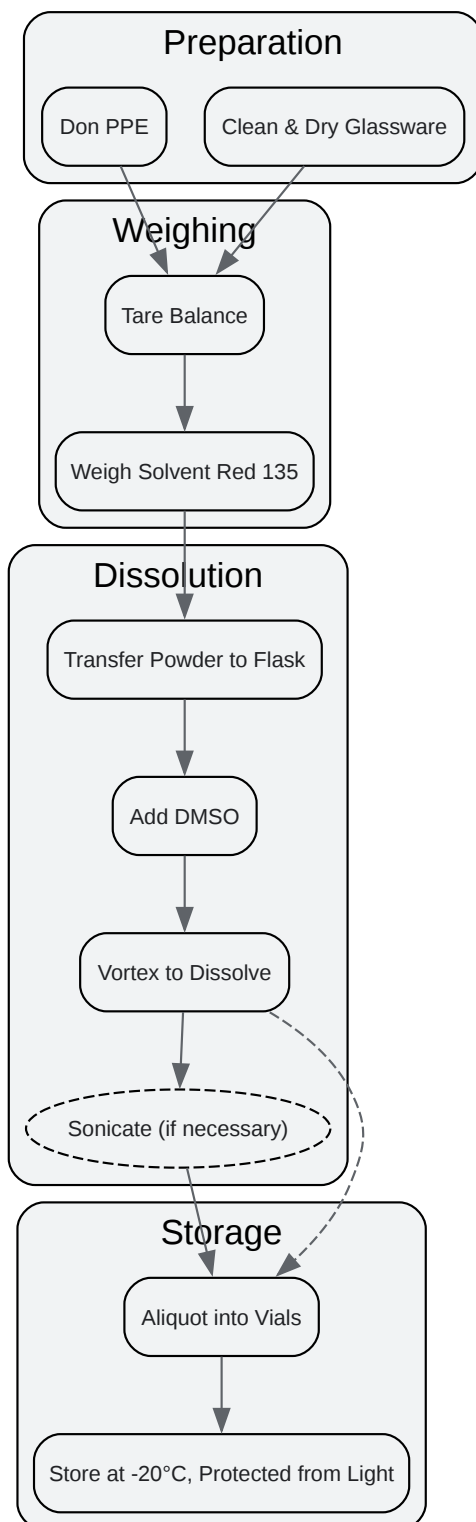
- Calculation:
  - The molecular weight of **Solvent Red 135** is 408.06 g/mol .
  - To prepare a 10 mM (0.010 mol/L) solution, you will need 4.0806 mg of **Solvent Red 135** per 1 mL of DMSO.
- Weighing and Dissolution:

- Follow the same weighing and dissolution steps as outlined in Protocol 3.2, adjusting the mass of **Solvent Red 135** and the volume of DMSO accordingly.
- Storage:
  - Store the 10 mM stock solution in the same manner as described in Protocol 3.2.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for preparing a **Solvent Red 135** stock solution.

## Workflow for Solvent Red 135 Stock Solution Preparation



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Caption: Workflow for preparing **Solvent Red 135** stock solutions.

## Conclusion

The protocols outlined in this document provide a standardized method for the preparation of **Solvent Red 135** stock solutions, which is crucial for achieving reliable and reproducible results in research and development. Adherence to these guidelines, along with proper safety precautions, will ensure the effective use of this versatile fluorescent dye in a variety of laboratory settings.

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